

experimental protocol for dissolving Mrs 2219

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mrs 2219

Cat. No.: B1676833

[Get Quote](#)

Application Notes and Protocols for MRS 2219

For Researchers, Scientists, and Drug Development Professionals

Introduction

MRS 2219 is a pyridoxal phosphate derivative that acts as a modulator of purinergic receptors. It has been identified as a selective antagonist of the P2Y1 receptor and a potentiator of P2X1 receptor-mediated responses. These receptors are implicated in a variety of physiological processes, including platelet aggregation, smooth muscle contraction, and neurotransmission, making **MRS 2219** a valuable tool for research in these areas and a potential lead compound in drug development.

This document provides a detailed protocol for the dissolution of **MRS 2219**, summarizes its key quantitative data, and presents its role in relevant signaling pathways and a typical experimental workflow.

Quantitative Data Summary

The following table summarizes the key quantitative information for **MRS 2219**.

Parameter	Value	Source
Molecular Weight	231.14 g/mol	Multiple Suppliers
Solubility	< 23.11 mg/mL in 1 eq. NaOH	APExBIO, MyBioSource
Soluble to 100 mM in 1 eq. NaOH	R&D Systems	
Purity	≥98%	Multiple Suppliers
Appearance	White to off-white solid	General Product Information

Experimental Protocols

Preparation of 1N Sodium Hydroxide (NaOH) Solution

A 1N NaOH solution is required for dissolving **MRS 2219**.

Materials:

- Sodium hydroxide (NaOH) pellets
- Distilled or deionized water
- Volumetric flask (e.g., 100 mL or 1 L)
- Weighing scale
- Beaker
- Stir bar and stir plate
- Appropriate personal protective equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- To prepare 1 L of 1N NaOH, accurately weigh 40.0 g of NaOH pellets. To prepare 100 mL, weigh 4.0 g of NaOH.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Add approximately half of the final desired volume of distilled water to a beaker.
- Slowly and carefully add the NaOH pellets to the water while stirring continuously. Caution: The dissolution of NaOH is an exothermic reaction and will generate heat.
- Once the NaOH is completely dissolved, allow the solution to cool to room temperature.
- Carefully transfer the cooled solution to a volumetric flask of the appropriate size.
- Add distilled water to the flask until the bottom of the meniscus reaches the calibration mark.
- Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Store the 1N NaOH solution in a tightly sealed, properly labeled container at room temperature.

Protocol for Dissolving MRS 2219 and Preparation of a Stock Solution

This protocol describes the preparation of a stock solution of **MRS 2219**.

Materials:

- **MRS 2219** powder
- 1N NaOH solution (prepared as described above)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes

Procedure:

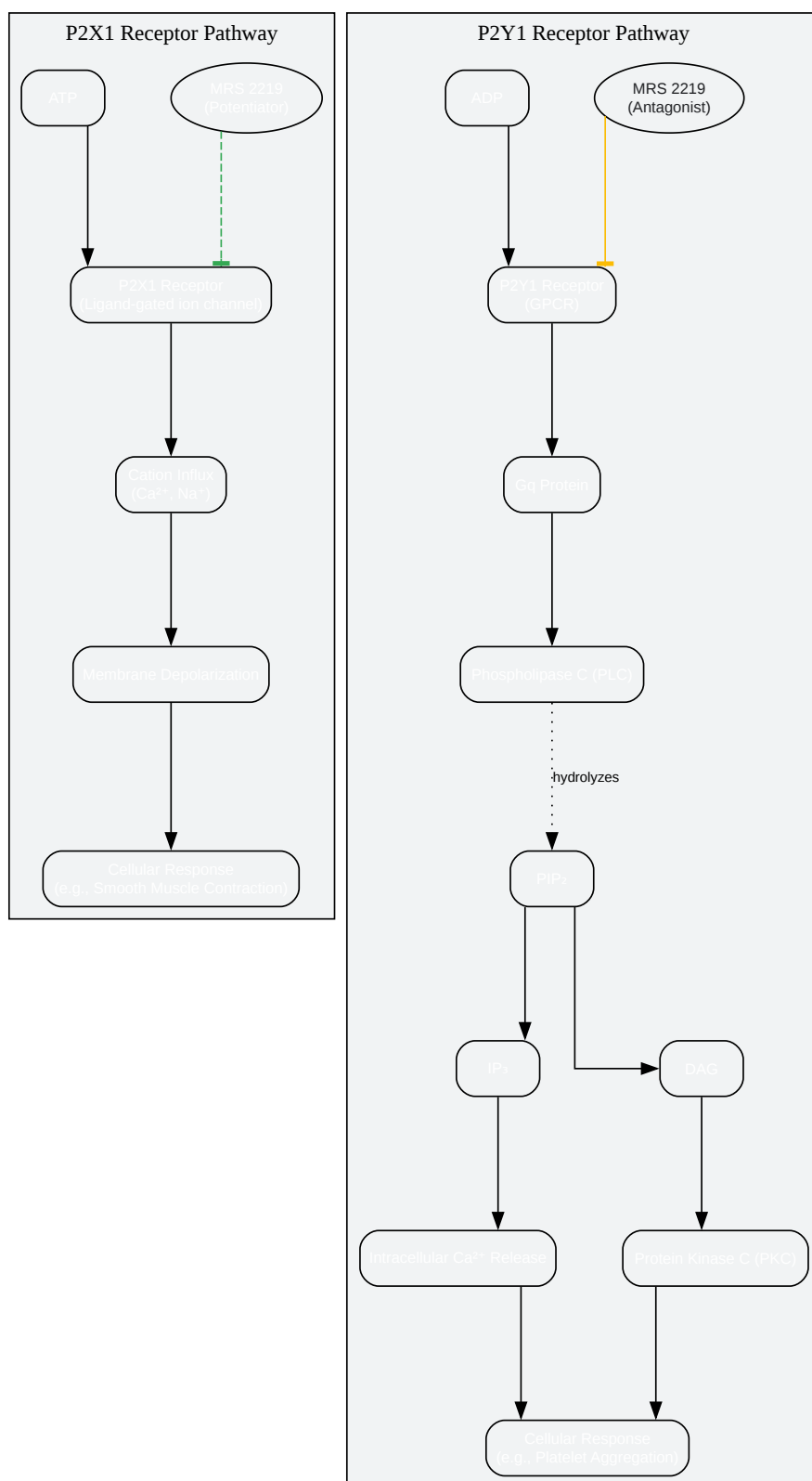
- Before opening, briefly centrifuge the vial of **MRS 2219** powder to ensure all the powder is at the bottom of the vial.

- Determine the desired concentration of the stock solution. For example, to prepare a 10 mM stock solution:
 - Molecular Weight of **MRS 2219** = 231.14 g/mol
 - Weight of **MRS 2219** for 1 mL of 10 mM solution = $0.01 \text{ mol/L} \times 231.14 \text{ g/mol} \times 0.001 \text{ L} = 0.0023114 \text{ g} = 2.31 \text{ mg}$
- Weigh the calculated amount of **MRS 2219** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of 1N NaOH to achieve the desired concentration.
- Vortex the solution thoroughly until the **MRS 2219** is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- For use in cell culture experiments, it is recommended to sterile filter the stock solution through a 0.22 μm syringe filter.
- Storage: For short-term storage, the solution can be kept at 4°C. For long-term storage, it is recommended to aliquot the stock solution into smaller volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles. Some sources suggest that solutions can be stored at -80°C for up to 2 years.^[4] It is generally advised to use freshly prepared solutions for optimal results.

Signaling Pathways and Experimental Workflow

Signaling Pathway of MRS 2219 Action

MRS 2219 modulates the activity of two types of purinergic receptors: P2X1 and P2Y1. The diagram below illustrates the signaling pathways associated with these receptors and the points of intervention for **MRS 2219**.

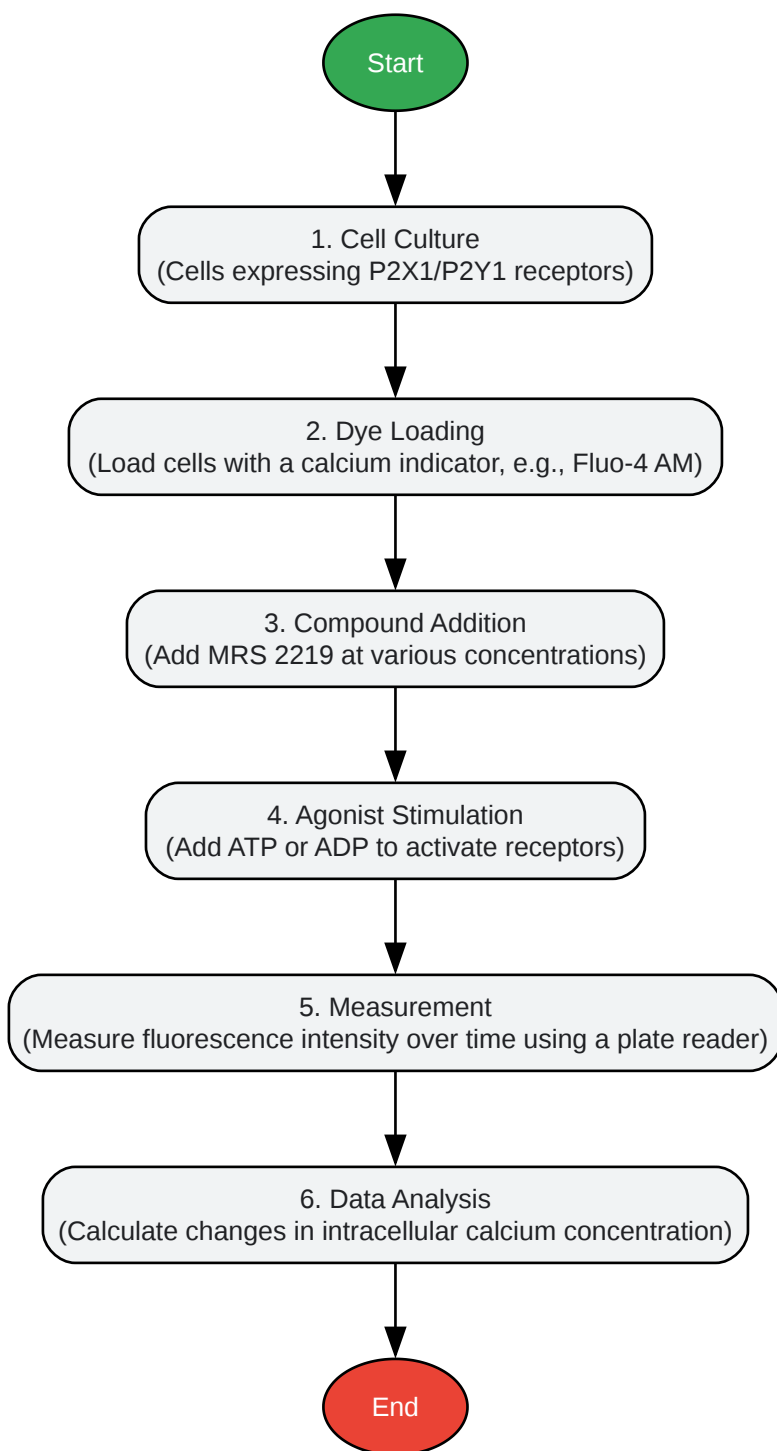


[Click to download full resolution via product page](#)

Caption: Signaling pathways of P2X1 and P2Y1 receptors modulated by **MRS 2219**.

Experimental Workflow: Calcium Mobilization Assay

A common application for **MRS 2219** is to study its effect on intracellular calcium mobilization in response to purinergic receptor activation. The following diagram outlines a typical experimental workflow for such an assay.



[Click to download full resolution via product page](#)

Caption: Workflow for a cell-based calcium mobilization assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How to Prepare 1N Sodium Hydroxide (NaOH) Solution [chemicalslearning.com]
- 2. quora.com [quora.com]
- 3. pharmaupdater.com [pharmaupdater.com]
- 4. mybiosource.com [mybiosource.com]
- To cite this document: BenchChem. [experimental protocol for dissolving Mrs 2219]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676833#experimental-protocol-for-dissolving-mrs-2219]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com